

# A Technical Guide to the Physical Properties of Carbazole-d8

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbazole D8

Cat. No.: B1428729

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of the core physical properties of Carbazole-d8, focusing on its melting and boiling points. It includes standardized experimental protocols for the determination of these properties and a workflow visualization to guide laboratory procedures.

## Introduction

Carbazole-d8 (1,2,3,4,5,6,7,8-octadeuterio-9H-carbazole) is the deuterated analog of carbazole, an aromatic heterocyclic organic compound. With a molecular weight of 175.26 g/mol, it serves as a valuable tool in various scientific applications, including as an internal standard in mass spectrometry-based analysis and in the synthesis of organic light-emitting diodes (OLEDs). The substitution of hydrogen with deuterium can subtly influence its physicochemical properties and metabolic pathways, making precise characterization essential for its application in drug development and materials science.

## Physical Properties

The melting and boiling points of Carbazole-d8 are critical parameters for its purification, handling, and application. These properties are comparable to its non-deuterated counterpart, Carbazole, with minor variations attributable to the isotopic labeling. A summary of these quantitative data is presented below.

| Property          | Carbazole-d8                               | Carbazole (non-deuterated)          |
|-------------------|--|-------------------------------------|
| Melting Point     | 243 °C[1][2]                               | 246 °C[3]                           |
| Boiling Point     | 355.0 ± 11.0 °C (at 760 mmHg)              | 354.8 °C (at 760 mmHg)[3][4]        |
| Molecular Formula | C <sub>12</sub> HD <sub>8</sub> N          | C <sub>12</sub> H <sub>9</sub> N[3] |
| Molecular Weight  | 175.26 g/mol [5]                           | 167.21 g/mol [3]                    |
| Appearance        | White to light yellow powder/crystal[1][2] | White crystals/plates[4]            |

## Experimental Protocols

Accurate determination of melting and boiling points requires standardized methodologies. The following protocols outline common laboratory procedures for characterizing solid organic compounds like Carbazole-d8.

### 3.1 Melting Point Determination (Capillary Method)

This method is based on heating a small sample in a capillary tube and observing the temperature range over which it transitions from a solid to a liquid. Pure compounds typically exhibit a sharp melting range of 0.5-1.0°C.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Glass capillary tubes (one end sealed)
- Thermometer
- Sample of Carbazole-d8 (finely powdered and dry)

Procedure:

- Sample Preparation: Crush a small amount of Carbazole-d8 into a fine powder. Tap the open end of a capillary tube into the powder to collect a small sample.[\[6\]](#)
- Packing: Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The packed sample height should be approximately 1-2 mm.[\[7\]](#)
- Apparatus Setup: Place the packed capillary tube into the heating block of the melting point apparatus.[\[6\]](#)
- Heating: Begin heating the block. A rapid heating rate can be used for an initial approximate determination. For an accurate measurement, cool the apparatus and begin heating again slowly, at a rate of about 1-2°C per minute, when the temperature is 15-20°C below the expected melting point.[\[6\]](#)
- Observation and Recording: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample has completely liquefied (T2). The melting point is reported as the range T1-T2.

### 3.2 Boiling Point Determination (Micro Method)

For solids that can be melted without decomposition, the boiling point can be determined using a micro method, which is suitable for small sample quantities. The Thiele tube method is a common and effective approach.[\[8\]](#)

Apparatus:

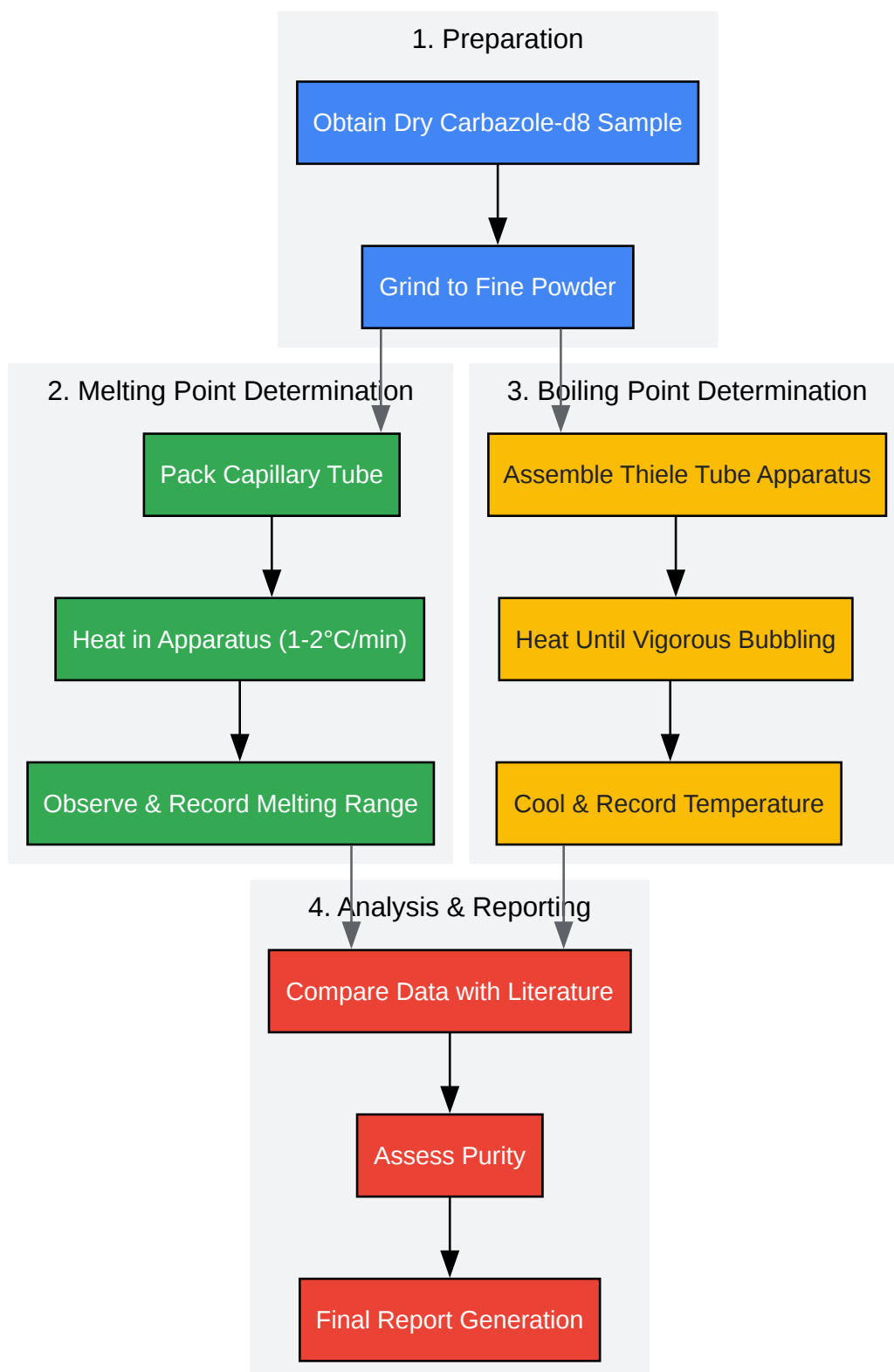
- Thiele tube or oil bath
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Thermometer
- Heating oil (e.g., mineral oil or liquid paraffin)[\[9\]](#)
- Sample of Carbazole-d8

#### Procedure:

- **Sample Preparation:** Place a small amount of Carbazole-d8 into the small test tube, enough to form a liquid column of about 1-2 cm upon melting.
- **Capillary Insertion:** Place the capillary tube (sealed end up) into the test tube containing the sample.<sup>[8][10]</sup>
- **Apparatus Assembly:** Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.<sup>[8]</sup>
- **Heating:** Immerse the assembly in a Thiele tube filled with heating oil, ensuring the sample is below the oil level. Heat the side arm of the Thiele tube gently.<sup>[8]</sup>
- **Observation:** As the temperature rises, the sample will melt and then begin to boil. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the open end of the inverted capillary tube.<sup>[10]</sup>
- **Recording:** Remove the heat source and allow the apparatus to cool slowly. The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn back into the capillary tube.<sup>[10]</sup>

## Visualization of Experimental Workflow

The logical flow for the physical characterization of Carbazole-d8 can be visualized as follows. This workflow ensures a systematic approach from sample acquisition to final data reporting.



[Click to download full resolution via product page](#)

Caption: Workflow for Physical Property Determination of Carbazole-d8.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Carbazole-1,2,3,4,5,6,7,8-d8 | 38537-24-5 | TCI AMERICA [tcichemicals.com]
- 2. Carbazole-1,2,3,4,5,6,7,8-d8 | 38537-24-5 | Tokyo Chemical Industry Co., Ltd.(JP) [tcichemicals.com]
- 3. chemcess.com [chemcess.com]
- 4. Carbazole | C<sub>12</sub>H<sub>9</sub>N | CID 6854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Carbazole-d8 (carbazole-d8) | bioactive compound | CAS 38537-24-5 | Buy Carbazole-d8 (carbazole-d8) from Supplier InvivoChem [invivochem.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. davjalandhar.com [davjalandhar.com]
- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Carbazole-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1428729#carbazole-d8-physical-properties-melting-point-boiling-point]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)